

Intraperitoneal Injection of AVE 0991: Application Notes and Protocols

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Compound of Interest

Compound Name:	AVE 0991
CAS No.:	304462-19-9
Cat. No.:	B1667686

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the experimental design involving the intraperitoneal (i.p.) injection of **AVE 0991**, a non-peptide agonist of the Angiotensin-(1-7) (Ang-(1-7)) receptor, Mas.

Introduction

AVE 0991 is a synthetic, non-peptide compound that mimics the biological effects of Ang-(1-7). [1] As an agonist of the Mas receptor, it activates a protective arm of the renin-angiotensin system (RAS), often counteracting the effects of Angiotensin II. [2][3][4] The ACE2-Ang-(1-7)-Mas axis is known to have vasodilatory, anti-proliferative, anti-inflammatory, and anti-fibrotic properties. [1][5] Due to its resistance to proteolytic enzymes and potential for oral activity, **AVE 0991** is a valuable tool for investigating the therapeutic potential of the Ang-(1-7)/Mas axis in various pathological conditions, including cardiovascular diseases, inflammation, and metabolic disorders. [2][3][6]

Mechanism of Action

AVE 0991 selectively binds to and activates the Mas receptor, a G-protein-coupled receptor.[6][7] This activation triggers downstream signaling cascades, a key one being the release of nitric oxide (NO), which contributes to its vasodilatory effects.[5][8][9] The actions of **AVE 0991** can be blocked by the selective Ang-(1-7) antagonist A-779, confirming its specificity for the Mas receptor.[5][7]

Signaling Pathway Diagram



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Caption: **AVE 0991** activates the protective arm of the RAS.

Experimental Protocols

Materials

- **AVE 0991** (e.g., Sigma-Aldrich, Cat # SML2719)
- Vehicle: 0.9% saline or 10 mM KOH[6][10]
- Experimental animals (e.g., mice, rats)
- Syringes and needles for intraperitoneal injection
- Standard laboratory equipment for animal handling and monitoring

Animal Models

The choice of animal model will depend on the specific research question. **AVE 0991** has been studied in various models, including:

- Cardiovascular Disease: Myocardial infarction models in rats[5][8], diabetic rats[11], and hypertensive rats.[12]
- Inflammation: Dextran sulfate sodium (DSS)-induced colitis in mice[6], and ovalbumin-induced chronic asthma in mice.[1]
- Metabolic Disease: Obese Zucker rats.[3]
- Neurological Disorders: Cerebral ischemia models in mice[13] and postoperative neurocognitive recovery models in aged rats.[14]
- Renal Function: Water-loaded mice to assess diuresis.[7][15][16]

Drug Preparation

- **AVE 0991** is typically dissolved in a suitable vehicle. Saline (0.9%) is a common choice.[6] For some applications, 10 mM potassium hydroxide (KOH) has been used as a vehicle.[10]
- Prepare stock solutions and dilute to the final desired concentration immediately before use. For instance, a 10 mg/mL stock in saline can be prepared and stored at -80°C.[6]
- The final injection volume should be appropriate for the size of the animal (e.g., 500 µL for mice).[6]

Intraperitoneal Administration Protocol

- Animal Handling: Acclimatize animals to the experimental conditions before starting the protocol. Handle animals gently to minimize stress.
- Dosage: The effective dose of **AVE 0991** can vary significantly depending on the animal model and the intended biological effect. Doses ranging from 0.5 mg/kg to 40 mg/kg have been reported.[3][6] It is crucial to perform dose-response studies to determine the optimal dose for a specific experimental setup.

- Injection Procedure:
 - Restrain the animal appropriately.
 - Locate the injection site in the lower abdominal quadrant, avoiding the midline to prevent damage to the bladder or cecum.
 - Insert the needle at a shallow angle (approximately 15-20 degrees) into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ.
 - Inject the prepared **AVE 0991** solution slowly.
 - Withdraw the needle and return the animal to its cage.
- Frequency and Duration: The frequency of administration can range from a single injection to daily injections.[6] The duration of treatment can vary from a single day to several weeks depending on the study's objectives. For example, in a colitis model, daily injections for 5 days were used[6], while in a chronic asthma model, treatment was administered daily during the 4-week challenge period.[1]

Experimental Workflow Diagram



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